

A Technical Guide to Bisotrizole Solubility in Cosmetic Solvents

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Compound of Interest

Compound Name: *Bisotrizole*

Cat. No.: *B1663556*

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Introduction

Bisotrizole, chemically known as 2,2'-methylene-bis-(6-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol) and commercially recognized under trade names such as Tinosorb® M, is a highly effective, broad-spectrum ultraviolet (UV) filter. Its unique "hybrid" mechanism, combining the properties of both organic and inorganic UV absorbers, allows it to not only absorb but also scatter and reflect UV radiation.[1] However, a significant challenge in formulating with **Bisotrizole** lies in its inherently low solubility in both aqueous and lipophilic cosmetic solvents. This guide provides a comprehensive overview of the available solubility data for **Bisotrizole**, a detailed experimental protocol for its solubility determination, and visual representations of key experimental workflows and its mechanism of action.

Quantitative Solubility of Bisotrizole

Published quantitative solubility data for **Bisotrizole** in common cosmetic solvents is limited due to its poor solubility profile. Generally, it is considered practically insoluble in water and sparingly soluble in most cosmetic oils.[2][3] **Bisotrizole** is typically supplied as a 50% aqueous dispersion of microfine particles to facilitate its incorporation into cosmetic formulations.[1][2]

Solvent/System	Temperature (°C)	Solubility	Citation
Water	25	< 5 ng/L	
Fat Simulant	37	170 mg/100 g	
Cosmetic Oils (general)	Not Specified	Limited/Poor	
C12-15 Alkyl Benzoate	Not Specified	>2% w/w (desirable for oil-soluble filters)	
DMSO	Not Specified	< 1 mg/mL (slightly soluble)	
Acetone	Not Specified	1 mg/mL (with ultrasonic and warming to 60°C)	

Experimental Protocol: Solubility Determination of Bisoctrizole in a Cosmetic Solvent

The following protocol outlines a robust method for determining the equilibrium solubility of **Bisoctrizole** in a cosmetic solvent using the saturation shake-flask method followed by High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Materials and Equipment

- **Bisoctrizole** (analytical standard)
- Selected cosmetic solvent (e.g., C12-15 Alkyl Benzoate, Caprylic/Capric Triglyceride)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS-compatibility)
- Scintillation vials or sealed glass flasks

- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- HPLC system with a UV detector
- Analytical balance
- Volumetric flasks and pipettes

Procedure

2.1. Preparation of Saturated Solutions

- Accurately weigh an excess amount of **Bisotrizole** into a series of scintillation vials. The excess is crucial to ensure that an equilibrium with the solid phase is achieved.
- Add a known volume of the cosmetic solvent to each vial.
- Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The required time should be established during method development.

2.2. Sample Clarification

- After the equilibration period, remove the vials from the shaker and allow them to stand undisturbed at the set temperature for a short period to allow for initial sedimentation.
- Centrifuge the vials at a high speed to pellet the undissolved **Bisotrizole**.
- Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles.

2.3. Sample Preparation for HPLC Analysis

- Accurately dilute the clarified supernatant with a suitable solvent (e.g., acetonitrile) to a concentration within the linear range of the HPLC calibration curve. A significant dilution will likely be necessary.
- Prepare a series of calibration standards of **Bisoctrizole** in the same diluent.

2.4. HPLC-UV Analysis

- Set up the HPLC system with a suitable reverse-phase column (e.g., C18).
- Establish an isocratic or gradient mobile phase. A common mobile phase for **Bisoctrizole** analysis consists of acetonitrile, water, and an acidifier like phosphoric acid.
- Set the UV detector to a wavelength where **Bisoctrizole** exhibits maximum absorbance.
- Inject the prepared standards and samples.
- Record the peak areas from the chromatograms.

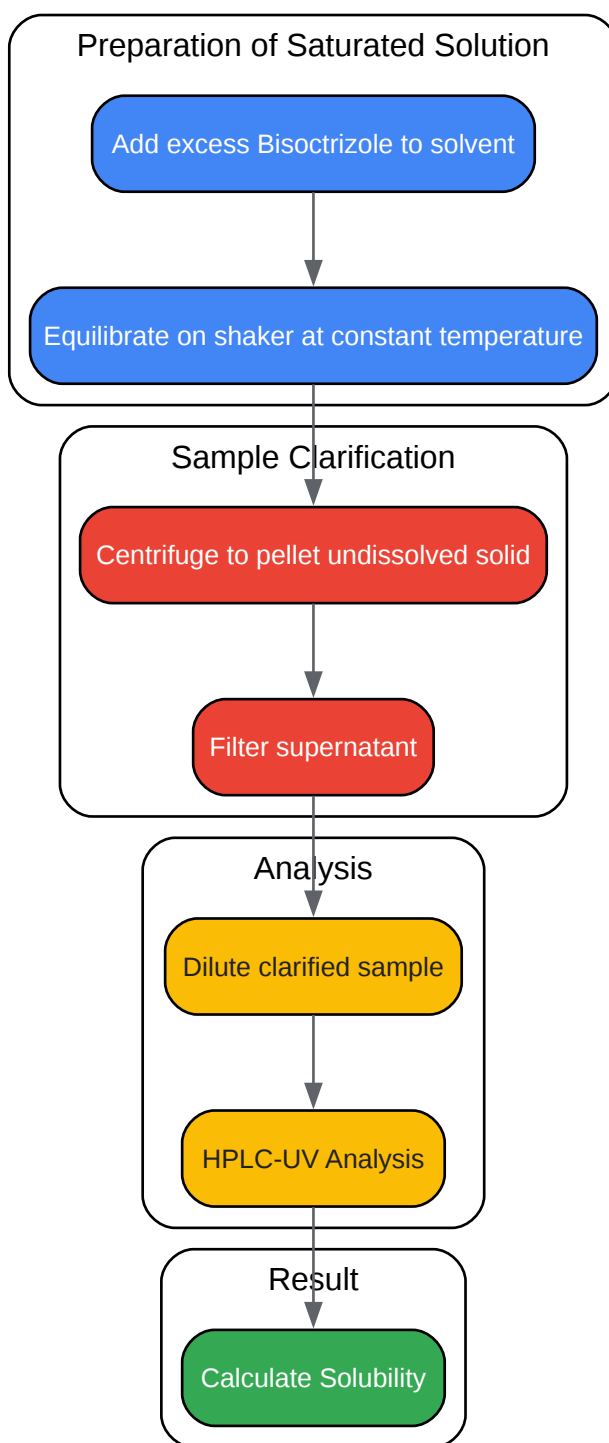
Data Analysis

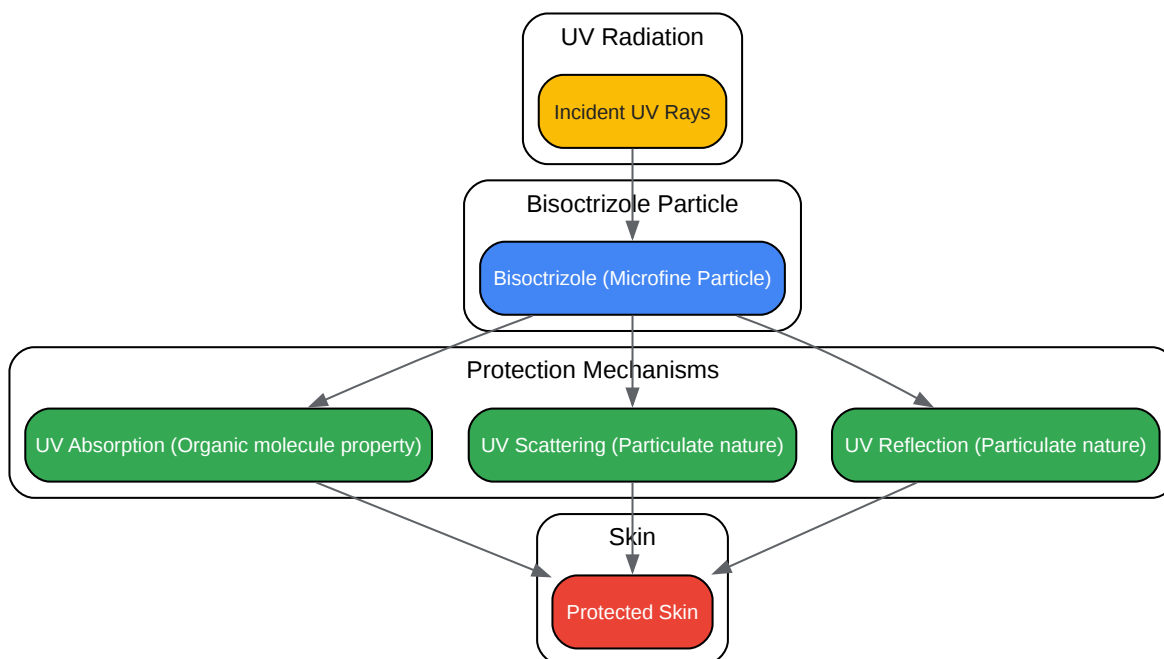
- Construct a calibration curve by plotting the peak area of the standards against their known concentrations.
- Determine the concentration of **Bisoctrizole** in the diluted sample solutions using the calibration curve.
- Calculate the original concentration of **Bisoctrizole** in the saturated cosmetic solvent by accounting for the dilution factor. The solubility is typically expressed in mg/mL or g/100g .

Visualizing Experimental and Conceptual Frameworks

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Bisoctrizole**.





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